

# Commercial Availability and Technical Guide for 1-(Difluoromethoxy)-3-iodobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-(Difluoromethoxy)-3-iodobenzene

Cat. No.: B1333251

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **1-(Difluoromethoxy)-3-iodobenzene**, a key building block in pharmaceutical and materials science research. This document includes a summary of commercial suppliers, their product specifications, and proposed experimental protocols for synthesis and quality control.

## Introduction

**1-(Difluoromethoxy)-3-iodobenzene** (CAS No: 518070-17-2) is an aromatic organic compound featuring a difluoromethoxy group and an iodine atom at the meta position of a benzene ring. This substitution pattern makes it a valuable intermediate for introducing the difluoromethoxy moiety into more complex molecules, a common strategy in medicinal chemistry to enhance metabolic stability, potency, and pharmacokinetic properties of drug candidates. The presence of the iodine atom also allows for a variety of cross-coupling reactions, further expanding its synthetic utility.

## Commercial Availability

A number of chemical suppliers offer **1-(Difluoromethoxy)-3-iodobenzene**. The following table summarizes the available data on purity, quantity, and pricing from a selection of vendors. Please note that availability and pricing are subject to change and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Catalog No.	Purity	Available Quantities	Price (USD)	Stock Status
ChemShuttle	YQF1353	95%	25g, 100g, 250g	\$200 (25g), \$450 (100g), \$900 (250g)	Typically in stock[1]
Advanced ChemBlocks	S71275	95%	25g, 100g	\$205 (25g), \$535 (100g)	In Stock[2]
Apollo Scientific	PC5848	≥95%	1g, 5g, 10g, 25g	£48.00 (1g), £84.00 (5g), £137.00 (10g), £249.00 (25g)	Out of Stock[3]
Sigma-Aldrich (BLD Pharmatech)	BL3H97F033 F6	95%	Inquire	Inquire	Inquire[4]
Sigma-Aldrich (Leyan)	LEYH9ACFC E20	97%	Inquire	Inquire	Inquire
Wuhan Chemwish Technology	-	98%	1g, 5g, 25g, 50g, 100g, 500g	Inquire	Inquire
Hangzhou J&H Chemical	-	98% (HPLC)	1g, 10g, 100g, 500g, 1kg, 5kg, 10kg, 50kg	Inquire	Inquire
Changzhou Tianrui Pharmaceutical	-	98%	100g, 1kg, 5kg	Inquire	Inquire
J & K SCIENTIFIC	-	-	5g, 25g	Inquire	Inquire

LTD.

Table 1: Commercial Suppliers and Availability of **1-(Difluoromethoxy)-3-iodobenzene**.

## Physicochemical Properties

Property	Value	Reference
CAS Number	518070-17-2	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> IO	[1]
Molecular Weight	270.02 g/mol	[4]
Appearance	Liquid	[4]
Storage Temperature	2-8°C, Keep in dark place, inert atmosphere	[4]

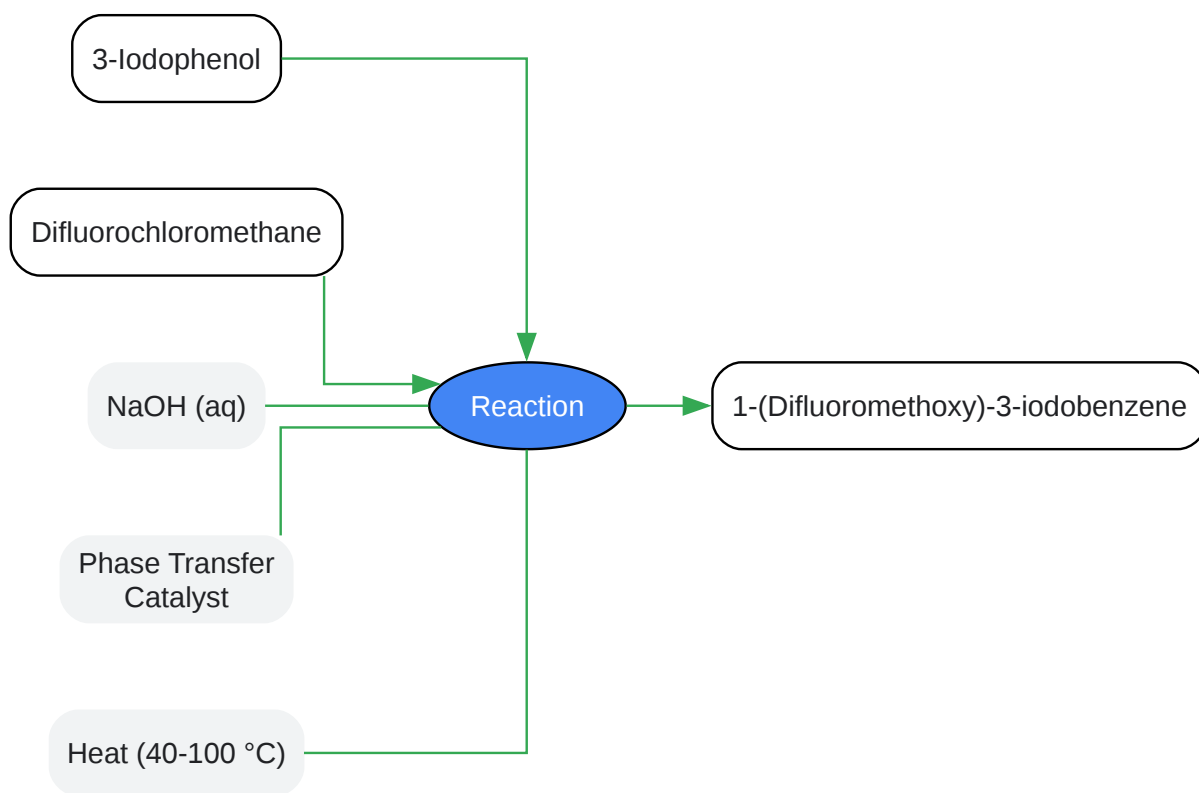
Table 2: Physicochemical Properties of **1-(Difluoromethoxy)-3-iodobenzene**.

## Experimental Protocols

### Proposed Synthesis of **1-(Difluoromethoxy)-3-iodobenzene**

The following is a proposed experimental protocol for the synthesis of **1-(Difluoromethoxy)-3-iodobenzene**, adapted from a patented procedure for the synthesis of difluoromethoxy nitrobenzene. This procedure involves the difluoromethoxylation of 3-iodophenol.

Reaction Scheme:



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Caption: Proposed synthesis of **1-(Difluoromethoxy)-3-iodobenzene**.

Materials:

- 3-Iodophenol
- Difluorochloromethane (gas)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Phase-transfer catalyst (e.g., Tetrabutylammonium bromide)
- Water
- Organic solvent for extraction (e.g., Ethyl acetate)
- Anhydrous magnesium sulfate or sodium sulfate

#### Procedure:

- Prepare an aqueous solution of sodium hydroxide or potassium hydroxide (concentration range: 2.0–30%).
- In a reaction vessel equipped with a stirrer, condenser, and gas inlet, dissolve 3-iodophenol in the alkaline solution.
- Add the phase-transfer catalyst to the mixture. The amount of catalyst can be in the range of 0-10% of the molar amount of 3-iodophenol.
- Heat the mixture to a temperature between 40°C and 100°C.
- Continuously bubble difluorochloromethane gas into the reaction mixture with vigorous stirring. The molar ratio of 3-iodophenol to difluorochloromethane can be in the range of 1:1 to 1:10.
- The reaction time can vary from 1 to 40 hours. Monitor the reaction progress by a suitable analytical technique (e.g., TLC or GC).
- Upon completion, cool the reaction mixture to room temperature.
- Extract the product with an organic solvent such as ethyl acetate.
- Combine the organic layers and wash with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by vacuum distillation or column chromatography.

## Proposed Quality Control Analysis

The purity of **1-(Difluoromethoxy)-3-iodobenzene** can be assessed using standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC).

### 4.2.1. GC-MS Method (Proposed)

- Instrumentation: Gas chromatograph coupled to a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5MS or equivalent).
- Carrier Gas: Helium.
- Injection Mode: Split or splitless.
- Oven Temperature Program: A suitable temperature gradient to ensure separation of the product from any starting materials, intermediates, or byproducts. A typical program might start at a lower temperature (e.g., 50°C), ramp up to a higher temperature (e.g., 250°C), and hold for a period.
- Mass Spectrometer: Operated in electron ionization (EI) mode. Data can be acquired in full scan mode to identify impurities and in selected ion monitoring (SIM) mode for higher sensitivity if needed.

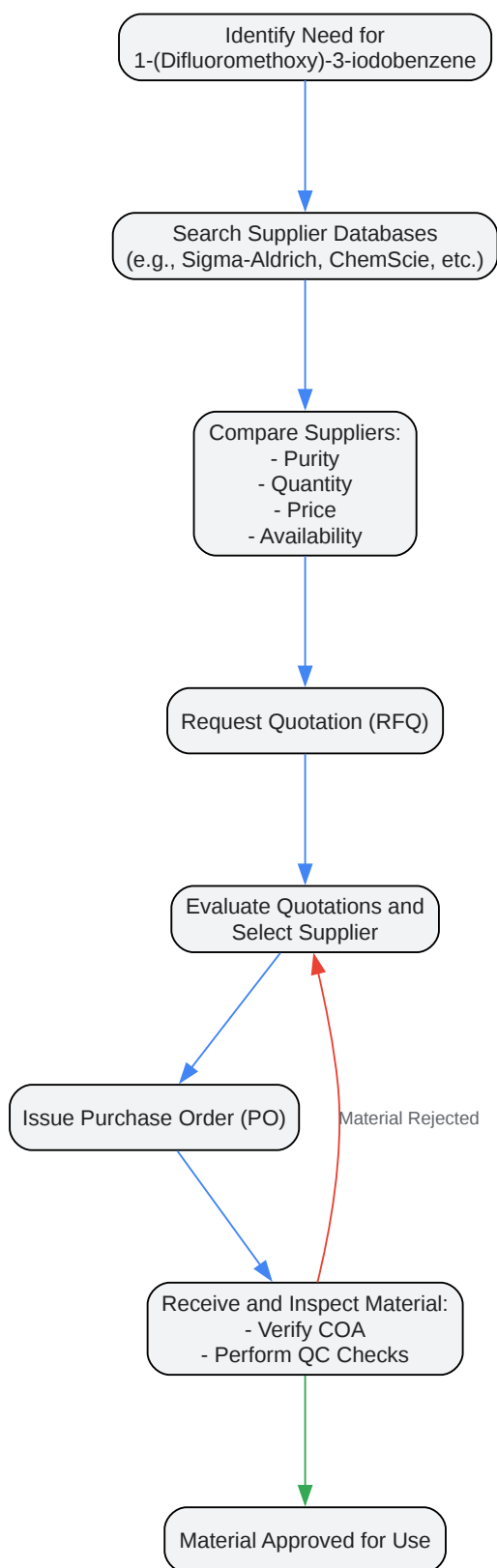
#### 4.2.2. HPLC Method (Proposed)

- Instrumentation: HPLC system with a UV detector.
- Column: A reverse-phase C18 column.
- Mobile Phase: A mixture of acetonitrile and water, or methanol and water, with or without a modifier like formic acid to improve peak shape. A gradient elution may be necessary to resolve all components.
- Detection: UV detection at a wavelength where the analyte has significant absorbance (e.g., around 220-280 nm).
- Sample Preparation: The sample should be dissolved in a suitable solvent, typically the mobile phase, and filtered through a 0.22 µm filter before injection.

## Visualizations

## Sourcing and Procurement Workflow

The following diagram illustrates a typical workflow for sourcing **1-(Difluoromethoxy)-3-iodobenzene** for research and development purposes.



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Caption: Sourcing workflow for **1-(Difluoromethoxy)-3-iodobenzene**.

## Safety Information

**1-(Difluoromethoxy)-3-iodobenzene** is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.<sup>[4]</sup>

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**1-(Difluoromethoxy)-3-iodobenzene** is a readily available chemical intermediate from a variety of commercial suppliers, offered in various purities and quantities to suit different research needs. This guide provides a starting point for sourcing this compound and outlines plausible, though not yet validated, methods for its synthesis and quality control. Researchers should always consult the supplier's documentation and perform their own verification of the material's quality before use.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)